

# Methylcyclohexane-d14: An In-Depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: Methylcyclohexane-d14

Cat. No.: B156626

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An essential non-polar deuterated solvent for the analysis of hydrophobic and non-polar compounds, **Methylcyclohexane-d14** offers a unique combination of physical and spectral properties that make it a valuable tool in NMR spectroscopy, particularly in the fields of chemical synthesis, materials science, and drug development. This guide provides a comprehensive overview of **Methylcyclohexane-d14**, including its properties, synthesis, applications in NMR spectroscopy, and detailed experimental protocols.

## Core Properties of Methylcyclohexane-d14

**Methylcyclohexane-d14** (MCH-d14) is the perdeuterated isotopologue of methylcyclohexane. Its physical and chemical properties are crucial for its application as a non-polar solvent in NMR spectroscopy.

Property	Value
Chemical Formula	C <sub>7</sub> D <sub>14</sub>
Molecular Weight	112.27 g/mol
CAS Number	10120-28-2
Appearance	Colorless liquid
Density	0.88 g/mL at 25 °C
Boiling Point	101 °C
Melting Point	-126 °C
Flash Point	-4 °C
Isotopic Purity	≥99.5 atom % D

## Synthesis of Methylcyclohexane-d<sub>14</sub>

The synthesis of perdeuterated methylcyclohexane typically involves the catalytic deuteration of a suitable aromatic precursor, such as toluene, using deuterium gas in the presence of a catalyst.

## Experimental Protocol: Catalytic Deuteration of Toluene

This process involves the complete saturation of the aromatic ring and the methyl group with deuterium.

Materials:

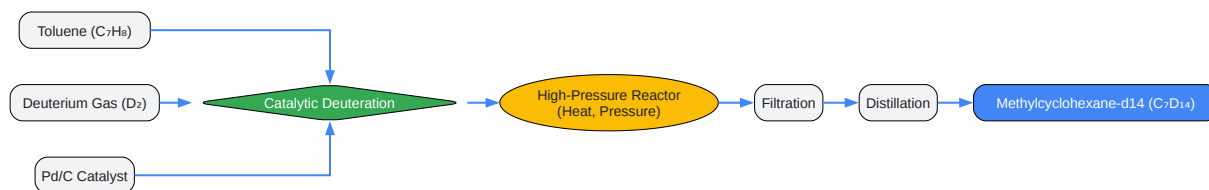
- Toluene
- Deuterium gas (D<sub>2</sub>)
- Palladium on carbon (Pd/C) catalyst (e.g., 10 wt. %)
- High-pressure autoclave reactor

- Anhydrous solvent (e.g., diethyl ether)
- Filtration apparatus

Procedure:

- In a clean, dry high-pressure autoclave, add a solution of toluene in an anhydrous solvent.
- Carefully add the Pd/C catalyst to the solution. The catalyst loading is typically around 5-10 mol% relative to the toluene.
- Seal the autoclave and purge the system with an inert gas, such as nitrogen or argon, to remove any air.
- Pressurize the autoclave with deuterium gas to the desired pressure (typically 10-50 bar).
- Heat the reactor to the desired temperature (e.g., 100-150 °C) and stir the reaction mixture vigorously.
- Monitor the reaction progress by measuring the uptake of deuterium gas. The reaction is typically complete within 24-48 hours.
- Once the reaction is complete, cool the reactor to room temperature and carefully vent the excess deuterium gas.
- Filter the reaction mixture to remove the catalyst.
- The filtrate, containing **Methylcyclohexane-d14**, can be purified by distillation to remove the solvent and any byproducts.

Logical Relationship for Synthesis:



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Caption: Synthesis of **Methylcyclohexane-d14** via catalytic deuteration.

## Applications in NMR Spectroscopy

**Methylcyclohexane-d14** is an excellent solvent for NMR analysis of non-polar and hydrophobic compounds. Its key advantages include:

- **High Deuteration Level:** With an isotopic purity of  $\geq 99.5$  atom % D, the residual proton signals are minimal, providing a clean background for the analyte's spectrum.
- **Wide Temperature Range:** Its low melting point ( $-126$  °C) and high boiling point ( $101$  °C) allow for a broad range of temperatures to be used in variable-temperature NMR studies.
- **Chemical Inertness:** As a saturated hydrocarbon, it is chemically inert and does not react with most analytes.
- **Good Solubility for Non-Polar Compounds:** It effectively dissolves a wide range of non-polar organic molecules, polymers, and natural products that are insoluble in more polar solvents.

## Comparison with Other Non-Polar Deuterated Solvents

Solvent	Key Advantages	Key Disadvantages
Methylcyclohexane-d14	Wide liquid range, good for variable temperature studies.	Relatively high cost.
Cyclohexane-d12	Similar properties to MCH-d14, often slightly cheaper.	Higher melting point (6.5 °C) limits low-temperature studies.
Toluene-d8	Good for aromatic compounds due to potential for $\pi$ - $\pi$ stacking interactions.	Aromatic residual signals can interfere with the analyte's aromatic region.

## NMR Spectral Data

The residual proton signals in **Methylcyclohexane-d14** are important for referencing the NMR spectrum.

Nucleus	Chemical Shift (ppm)	Multiplicity
$^1\text{H}$	~1.5 (broad multiplet)	Multiplet
$^{13}\text{C}$	~35.8, 33.1, 26.8, 23.1	Multiplets

Note: The exact chemical shifts of residual peaks can vary slightly depending on the specific batch, temperature, and presence of other substances.

## Experimental Protocols for NMR Sample Preparation

Proper sample preparation is critical for obtaining high-quality NMR spectra. The following is a detailed protocol for preparing a sample of a non-polar compound using **Methylcyclohexane-d14**.

Materials:

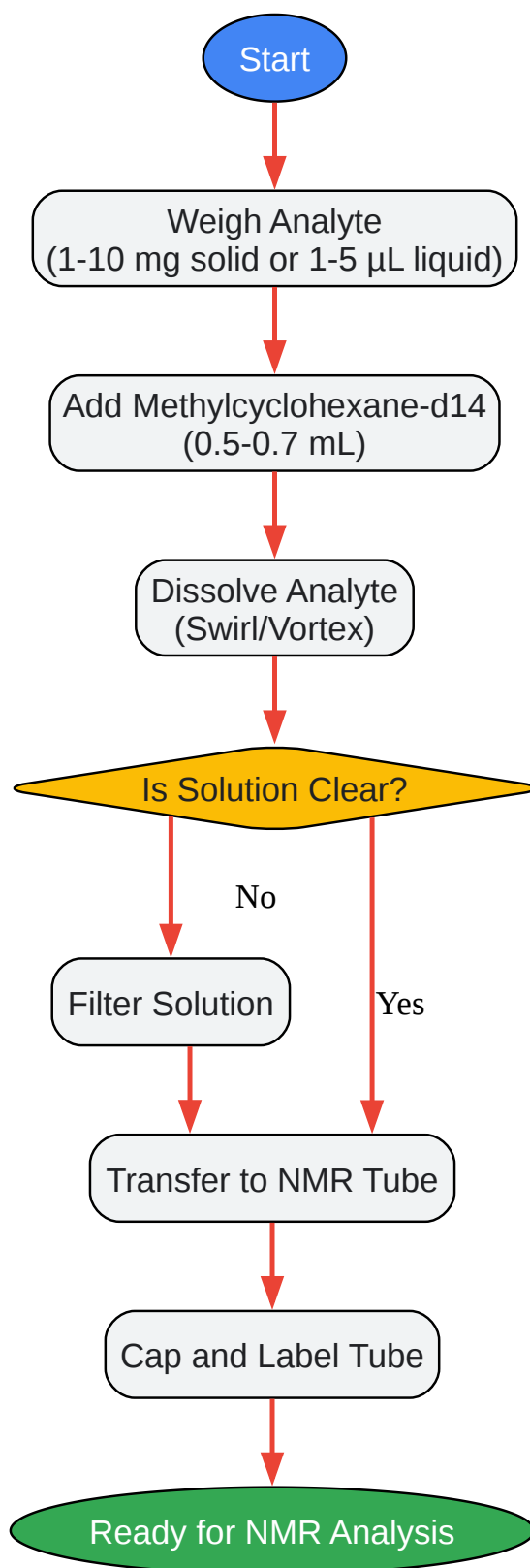
- Analyte (non-polar solid or liquid)
- Methylcyclohexane-d14**

- NMR tube (e.g., 5 mm)
- Vial
- Pipette
- Vortex mixer (optional)
- Filter (e.g., cotton plug in a pipette)

Procedure:

- Weigh the Analyte: Accurately weigh 1-10 mg of the solid analyte into a clean, dry vial. For a liquid analyte, use a micropipette to transfer a small volume (e.g., 1-5  $\mu\text{L}$ ).
- Add the Solvent: Using a clean pipette, add approximately 0.5-0.7 mL of **Methylcyclohexane-d<sub>14</sub>** to the vial containing the analyte.
- Dissolve the Analyte: Gently swirl the vial or use a vortex mixer to ensure the analyte is completely dissolved. If the analyte is not readily soluble, gentle warming may be applied.
- Filter the Solution (if necessary): If any solid particles are present, filter the solution through a pipette with a small cotton plug directly into the NMR tube. This will prevent shimming issues and improve spectral quality.
- Transfer to NMR Tube: Carefully transfer the clear solution into a clean, dry NMR tube using a pipette.
- Cap and Label: Securely cap the NMR tube and label it appropriately.

Experimental Workflow for NMR Sample Preparation:



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Caption: Workflow for preparing an NMR sample with **Methylcyclohexane-d14**.

## Safety and Handling

**Methylcyclohexane-d14** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.<sup>[1][2][3][4]</sup> It is important to wear personal protective equipment, including safety glasses, gloves, and a lab coat.<sup>[1][2][3][4]</sup> Keep the solvent away from heat, sparks, and open flames.<sup>[1][2][3][4]</sup> Store in a tightly sealed container in a cool, dry place.

## Conclusion

**Methylcyclohexane-d14** is a highly effective non-polar deuterated solvent for NMR spectroscopy. Its wide liquid temperature range, chemical inertness, and excellent solubilizing power for hydrophobic compounds make it an invaluable tool for researchers in various scientific disciplines. By following the detailed protocols and understanding the properties outlined in this guide, scientists can effectively utilize **Methylcyclohexane-d14** to obtain high-quality NMR data for their non-polar analytes.

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## References

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